

Personal protective equipment for handling Methyl 1-aminocyclopropanecarboxylate hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 1-aminocyclopropanecarboxylate hydrochloride*

Cat. No.: *B013478*

[Get Quote](#)

Essential Safety and Handling Guide for Methyl 1-aminocyclopropanecarboxylate hydrochloride

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Methyl 1-aminocyclopropanecarboxylate hydrochloride**. It includes detailed operational and disposal plans to ensure safe laboratory practices.

Chemical Identifier:

- CAS Number: 72784-42-0

Hazard Identification and Classification

Methyl 1-aminocyclopropanecarboxylate hydrochloride is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.^{[1][2]}

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning

Personal Protective Equipment (PPE)

Proper personal protective equipment is essential to minimize exposure and ensure safety.[3][4][5] The following PPE is required for handling **Methyl 1-aminocyclopropanecarboxylate hydrochloride**:

PPE Type	Specifications
Eye Protection	Chemical safety glasses or goggles.[3]
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile gloves).[5]
Body Protection	Laboratory coat.
Respiratory Protection	A dust mask (e.g., N95) is recommended, especially when handling larger quantities or if dust is generated. In poorly ventilated areas, a respirator may be necessary.

Operational Plan: Handling and Storage

Handling:

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[3]
- Avoid Dust Formation: Take precautions to avoid the formation of dust and aerosols.[3]

- Personal Hygiene: Wash hands thoroughly after handling.[\[6\]](#)

Storage:

- Conditions: Store in a cool, dry, and well-ventilated place.[\[3\]](#)
- Container: Keep the container tightly closed.[\[3\]](#)[\[6\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [7]
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists. [7]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [6] [7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention. [8]

Spill Response:

- Minor Spills:

- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., sand, vermiculite).
- Sweep up the absorbed material and place it in a sealed container for disposal.
- Clean the spill area with soap and water.
- Major Spills:
 - Evacuate the area immediately.
 - Alert others in the vicinity.
 - Contact your institution's emergency response team.
 - Ensure the area is well-ventilated.
 - Do not re-enter the area until it has been deemed safe by trained personnel.^[9]^[10]

Disposal Plan

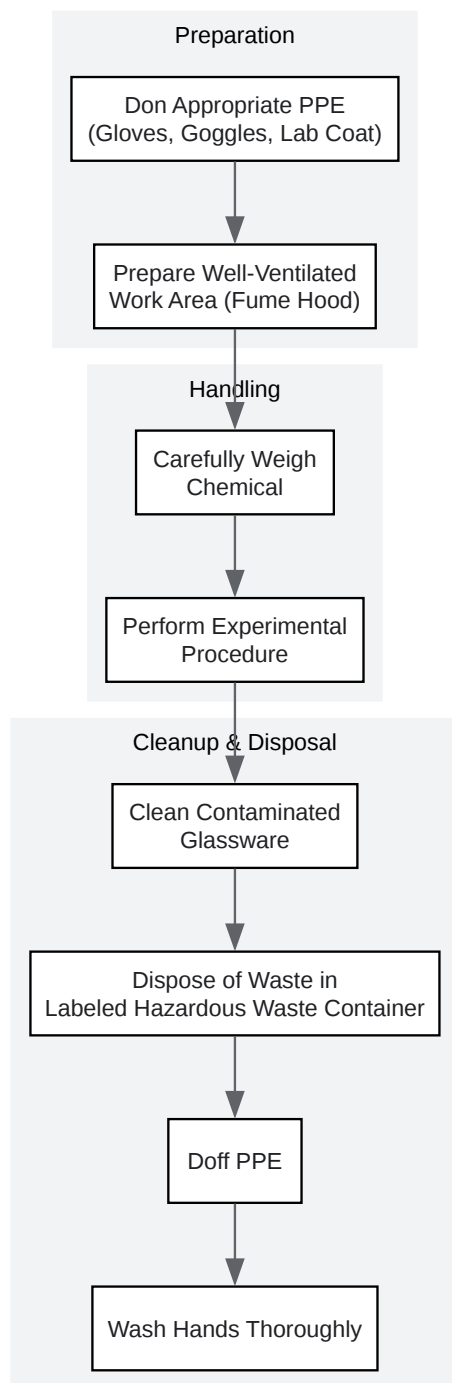
All waste containing **Methyl 1-aminocyclopropanecarboxylate hydrochloride** must be treated as hazardous waste.

- Waste Collection: Collect waste material in a clearly labeled, sealed container.
- Disposal Method: Dispose of waste in accordance with all applicable local, state, and federal regulations. This may involve incineration or disposal at a licensed chemical waste facility.^[8]
Do not dispose of down the drain or in regular trash.

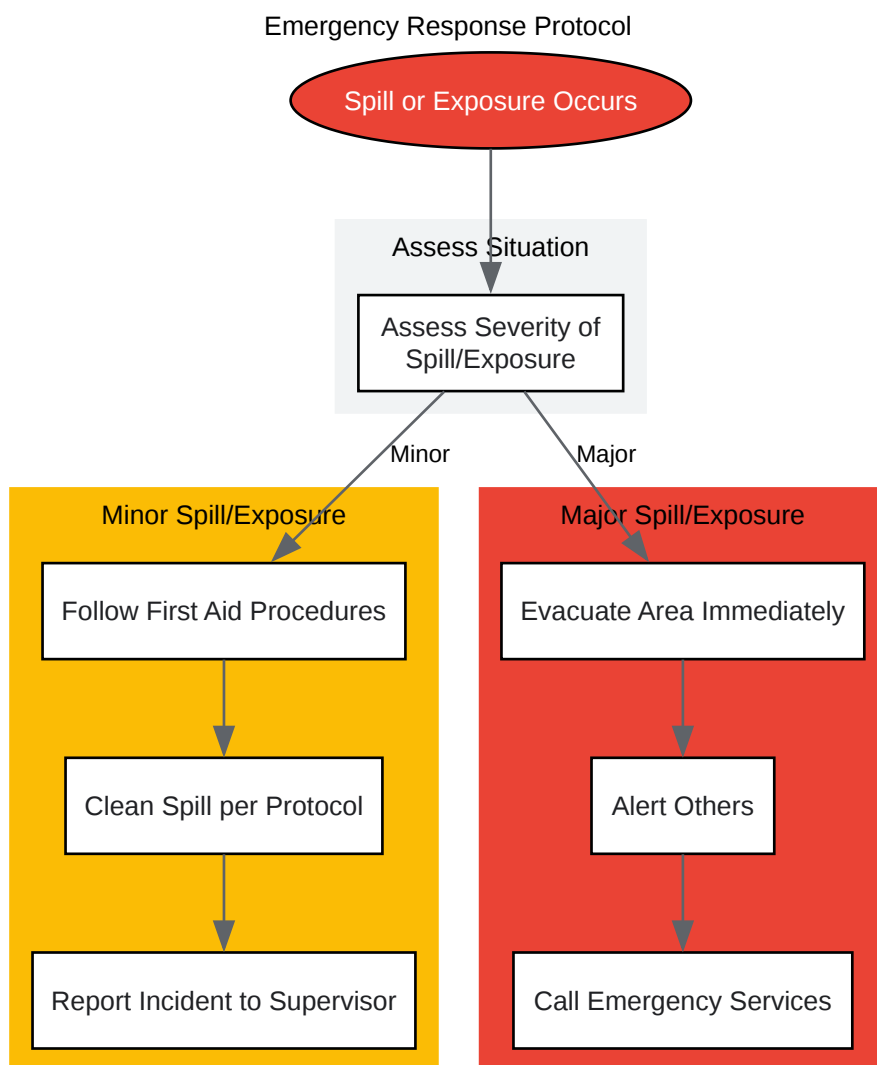
Visual Workflows

The following diagrams illustrate the standard operating procedure for handling this chemical and the appropriate emergency response.

Operational Workflow for Handling Methyl 1-aminocyclopropanecarboxylate hydrochloride

[Click to download full resolution via product page](#)

Caption: Standard operational workflow for handling the chemical.



[Click to download full resolution via product page](#)

Caption: Emergency response workflow for spills or exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 1-aminocyclopropane-1-carboxylate hydrochloride | C₅H₁₀ClNO₂ | CID 12760695 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS # 72784-42-0, Methyl 1-aminocyclopropanecarboxylate hydrochloride, 1-Aminocyclopropane-1-carboxylic acid methyl ester hydrochloride - chemBlink [www.chemblink.com]
- 3. phytotechlab.com [phytotechlab.com]
- 4. fishersci.com [fishersci.com]
- 5. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 6. fishersci.co.uk [fishersci.co.uk]
- 7. echemi.com [echemi.com]
- 8. merckmillipore.com [merckmillipore.com]
- 9. echemi.com [echemi.com]
- 10. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Methyl 1-aminocyclopropanecarboxylate hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013478#personal-protective-equipment-for-handling-methyl-1-aminocyclopropanecarboxylate-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com